

Adjusting Prohexadione application rates based on environmental conditions

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Compound of Interest

Compound Name: Prohexadione

Cat. No.: B166674

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Prohexadione Technical Support Center

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in optimizing the application of **Prohexadione** (Pro-Ca) based on varying environmental conditions.

Frequently Asked Questions (FAQs)

Q1: What is the primary mechanism of action for **Prohexadione**-calcium?

Prohexadione-calcium (Pro-Ca) is a plant bioregulator that primarily functions by inhibiting the biosynthesis of gibberellins, which are plant hormones responsible for cell elongation.[1][2] Pro-Ca acts as a structural mimic of 2-oxoglutaric acid, a co-substrate for dioxygenases involved in the late stages of gibberellin production.[3][4] Specifically, it blocks the 3 β -hydroxylation of GA20 to the highly active GA1, leading to reduced vegetative growth and more compact plants. [5]

Q2: What are the secondary effects of **Prohexadione**-calcium application?

Beyond growth regulation, Pro-Ca can induce other physiological responses in plants. It has been observed to:

- Enhance disease resistance: Pro-Ca can trigger the formation of 3-deoxyflavonoids with phytoalexin-like properties, which can increase resistance to certain pathogens.

- Reduce ethylene formation: This can lead to increased fruit set by preventing the abortion of fruitlets.
- Alter flavonoid metabolism: By inhibiting flavanone 3-hydroxylase, Pro-Ca can change the profile of flavonoids and other phenolic compounds in plants.

Q3: How long does **Prohexadione**-calcium remain active in the plant?

Prohexadione-calcium is relatively short-lived. Its inhibitory effect on gibberellin biosynthesis typically lasts for 3 to 4 weeks, after which vegetative growth resumes.

Troubleshooting Guide

Issue 1: Reduced efficacy of **Prohexadione**-calcium under drought conditions.

- Question: My experiments are showing a diminished response to Pro-Ca application during a period of low water availability. How can I improve its effectiveness?
- Answer: Drought stress can reduce the uptake of foliar-applied Pro-Ca. To counteract this, consider the following adjustments:
 - Inclusion of a non-ionic surfactant: Using a surfactant can enhance the absorption of Pro-Ca through the leaf tissue, especially under dry conditions. A common recommendation is to add a non-ionic surfactant at a rate of 0.05% v/v (volume/volume).
 - Adjusting application timing: Apply Pro-Ca during periods of higher humidity, such as early morning or evening, to facilitate better leaf surface wetness and absorption.
 - Optimizing spray volume: Ensure adequate spray volume to achieve thorough coverage of the plant foliage.

Issue 2: Inconsistent results with **Prohexadione**-calcium application at high temperatures.

- Question: I am observing variable results in my experiments conducted under high ambient temperatures. What factors should I consider?
- Answer: High temperatures can influence the metabolic activity of the plant and the stability of the applied solution, potentially leading to inconsistent outcomes.

- **Hydrolysis Stability:** **Prohexadione**-calcium's stability is pH and temperature-dependent. At 20°C, its half-life is 25 days at pH 7, but this decreases with increasing temperature. Be mindful of the temperature of your spray solution and the ambient conditions.
- **Timing of Application:** Avoid applying Pro-Ca during the hottest part of the day to minimize rapid drying of the spray droplets, which can hinder absorption.
- **Consider Split Applications:** Instead of a single high-dose application, consider splitting the application into two or more lower-dose treatments. This can provide a more sustained growth regulation effect, especially under stressful conditions.

Issue 3: **Prohexadione**-calcium seems to be ineffective on vigorously growing plants.

- **Question:** Despite applying the recommended dose, I am not seeing significant growth reduction in my very vigorous plant specimens. What could be the reason?
- **Answer:** Highly vigorous plants can sometimes metabolize or dilute the effect of Pro-Ca more rapidly. In such cases, a single application may not be sufficient.
 - **Higher Application Rate:** For large, vigorous trees or plants, a higher application rate may be necessary. For example, in apple trees, rates can range from 75 to 125 ppm depending on the vigor.
 - **Multiple Applications:** A program of two or three sequential applications at 3 to 5-week intervals may be more effective than a single application for sustained growth control.
 - **Early Application Timing:** For maximum growth control, the initial application should be made early in the growth cycle, for instance, at the pink bud stage in apple trees, before rapid shoot elongation begins.

Issue 4: Phytotoxicity symptoms observed after **Prohexadione**-calcium application.

- **Question:** I have noticed some leaf yellowing and scorching after applying Pro-Ca. What could be causing this phytotoxicity?
- **Answer:** While Pro-Ca generally has a favorable toxicological profile, phytotoxicity can occur under certain conditions.

- Tank Mixing with Foliar Nutrients: Avoid tank-mixing Pro-Ca with foliar nutrient sprays, especially those containing free calcium ions like calcium chloride, as this can cause precipitation of the active ingredient and lead to clogged nozzles and potential phytotoxicity. Chelated or complexed calcium formulations are generally more compatible.
- High Concentration: Applying a concentration that is too high for the specific plant species or cultivar can lead to adverse effects. Always start with the lower end of the recommended concentration range and conduct small-scale trials to determine the optimal dose for your experimental conditions.
- Environmental Stress: Applying Pro-Ca to plants that are already under severe stress (e.g., extreme heat, severe drought) can sometimes exacerbate stress responses and lead to phytotoxicity.

Data Presentation

Table 1: Influence of **Prohexadione**-calcium Rate on Peanut Mainstem Height

Treatment Rate (g a.i./ha)	Mainstem Height Reduction Compared to Control
70 (0.5x)	Significant reduction, similar to higher rates
105 (0.75x)	Significant reduction, similar to higher rates
140 (1.0x - Labeled Rate)	Significant reduction

Data compiled from studies on runner and virginia market type peanut cultivars. The 0.75x rate provided a significant yield improvement over the non-treated control.

Table 2: Effect of **Prohexadione**-calcium Concentration on Strawberry 'Maehyang' Runner Plants

Pro-Ca Concentration (mg·L ⁻¹)	Application Method	Number of Runner Plants
0 (Control)	-	Lower than treated
50	Drench	Increased
100	Foliar Spray	Highest
100	Drench	Increased
150	Foliar Spray	Highest

This study suggests that the optimal concentration and application method can vary, with foliar sprays at 100 and 150 mg·L⁻¹ and drenches at 50 and 100 mg·L⁻¹ being most effective for runner plant production in this cultivar.

Experimental Protocols

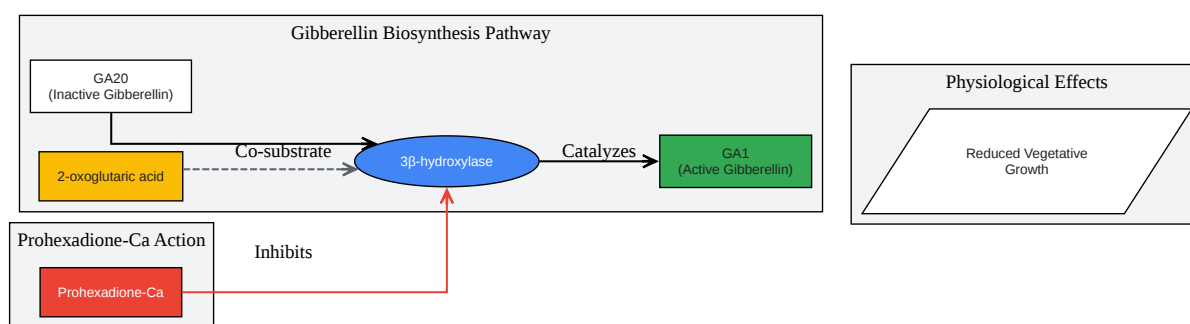
Protocol 1: Preparation and Application of **Prohexadione**-calcium Solution

This protocol describes the general procedure for preparing and applying Pro-Ca for experimental purposes.

- Reagent Preparation:
 - Accurately weigh the required amount of **Prohexadione**-calcium (e.g., as a water-dispersible granule formulation).
 - Prepare a stock solution by dissolving the Pro-Ca in deionized water. For analytical standards, a stock solution of 0.10 mg/mL can be prepared in pH 9 water.
 - From the stock solution, prepare working solutions of the desired concentrations (e.g., 50, 100, 150, 200 mg·L⁻¹).
- Inclusion of Adjuvants (if necessary):
 - If applying under conditions of reduced uptake (e.g., drought), add a non-ionic surfactant to the final spray solution at a concentration of 0.05% v/v.

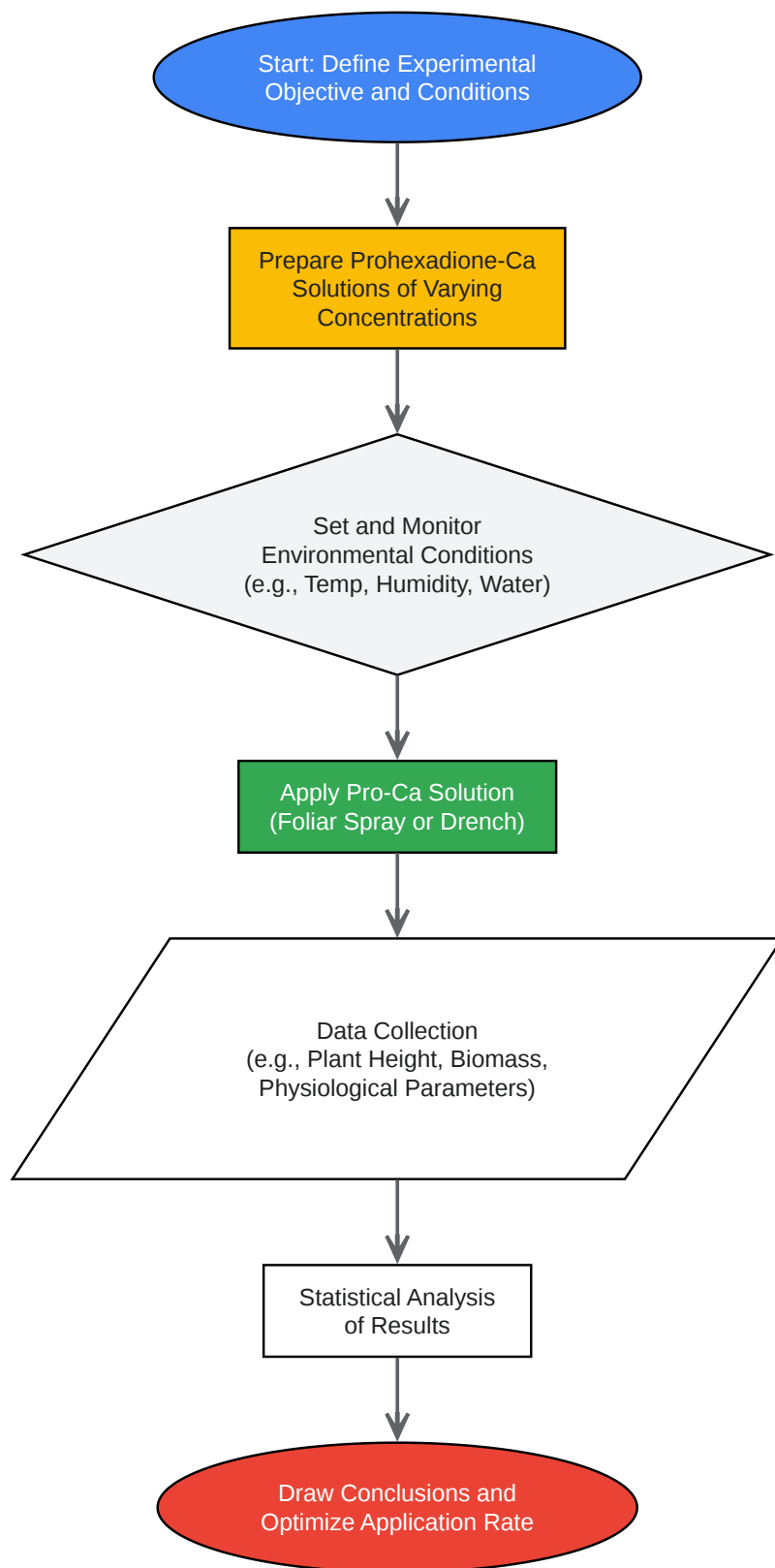
- To enhance the release of the active free acid form, ammonium sulphate can be added to the spray solution to bind the calcium ions.
- Application Procedure:
 - Foliar Spray: Use a hand sprayer or other appropriate spraying equipment to apply the solution to the plant foliage until runoff. Ensure thorough and uniform coverage of the target tissues.
 - Drench Application: Slowly pour a specific volume of the solution (e.g., 35 mL per plant) into the growing medium around the base of the plant.
- Post-Application:
 - Allow a rain-free period of at least 6 hours after application for the product to become rainfast.
 - Monitor plants regularly for treatment effects and any signs of phytotoxicity.

Mandatory Visualization



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Caption: **Prohexadione**-Ca inhibits the enzyme 3 β -hydroxylase, blocking active gibberellin production.



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Caption: A generalized workflow for experiments adjusting **Prohexadione**-Ca application rates.

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